

physical and chemical properties of 3,4-Dichlorotoluene

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Compound of Interest

Compound Name: 3,4-Dichlorotoluene

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An In-depth Technical Guide to 3,4-Dichlorotoluene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,4-Dichlorotoluene** (CAS No. 95-75-0), a significant intermediate in the synthesis of various specialty chemicals, including pharmaceuticals and agrochemicals.^{[1][2][3]} This document details its properties, synthesis, reactivity, and safety protocols, presenting quantitative data in a structured format for ease of reference.

Core Physical and Chemical Properties

3,4-Dichlorotoluene is a halogenated aromatic hydrocarbon, appearing as a colorless to light yellow, clear liquid with a mild aromatic or strong, sweet odor.^{[1][4][5][6]} It is sparingly soluble in water but readily dissolves in organic solvents such as ethanol, acetone, and ether.^[1]

Table 1: Physical and Chemical Properties of **3,4-Dichlorotoluene**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ Cl ₂	[1][2][5]
Molecular Weight	161.03 g/mol	[2][5][7]
CAS Number	95-75-0	[4][7]
Appearance	Colorless to light yellow clear liquid	[1][2][4][5][6]
Density	1.250 - 1.28 g/cm ³ at 25 °C	[1][4][7]
Melting Point	-14.7 °C to -25 °C	[1][2][4][8]
Boiling Point	180 - 209 °C	[1][2][4][7][8]
Flash Point	85 - 86 °C (185 - 186.8 °F)	[4][7]
Vapor Pressure	0.2 mmHg at 25 °C	[1]
Vapor Density	5.6	[4]
Refractive Index	n _{20/D} 1.547	[2][7][9]
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, ether	[1][4]
Autoignition Temperature	450 °C / 842 °F	[4]

Synthesis and Experimental Protocols

3,4-Dichlorotoluene is primarily synthesized through the chlorination of toluene derivatives.[1][8]

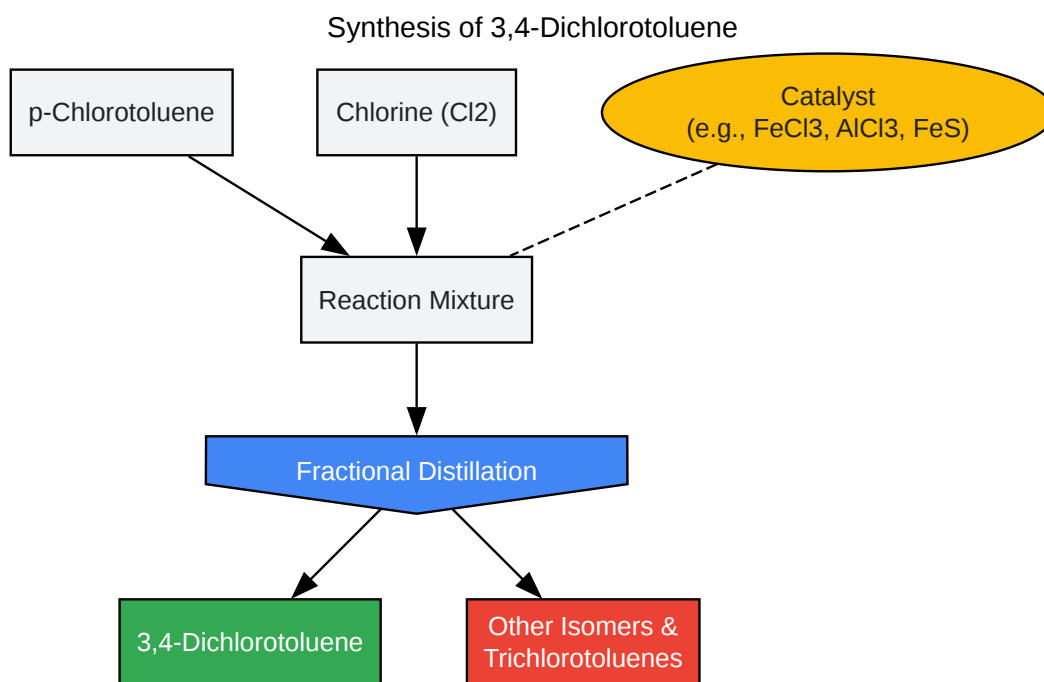
A. Synthesis via Chlorination of p-Chlorotoluene

A common industrial method involves the ring-chlorination of para-chlorotoluene in the presence of a catalyst.[10] This process yields a mixture of dichlorotoluene isomers, with **3,4-Dichlorotoluene** being a significant product.

Experimental Protocol: A general procedure for the chlorination of p-chlorotoluene involves the following steps:

- A mixture of 2.0 moles of para-chlorotoluene and a catalyst system is prepared in a glass chlorination vessel.[\[10\]](#)
- A stream of chlorine gas is passed over the surface of the mixture at a rate of approximately 60 grams per hour.[\[10\]](#)
- The chlorination is continued until about 0.70-0.75 moles of chlorine per mole of p-chlorotoluene has been added.[\[10\]](#)
- The resulting reaction mixture, containing unreacted p-chlorotoluene, dichlorotoluenes, and trichlorotoluenes, is then subjected to fractional distillation to separate the **3,4-Dichlorotoluene** isomer.[\[10\]](#)[\[11\]](#)

Catalyst systems can include metal sulfides (like ferrous sulfide) or a mixture of a ring-chlorination catalyst (e.g., iron(III) chloride or aluminum chloride) and a sulfur compound co-catalyst.[\[1\]](#)[\[10\]](#) The use of specific catalysts can influence the isomer ratio, with the goal of maximizing the yield of the desired 3,4-isomer.[\[10\]](#)



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Synthesis of **3,4-Dichlorotoluene**.

Reactivity and Stability

3,4-Dichlorotoluene is stable under normal storage and handling conditions.[1][4] It is a combustible liquid and should be kept away from open flames, hot surfaces, and sources of ignition.[4][12] Incompatible materials include strong oxidizing agents.[4] Hazardous polymerization does not occur.[4]

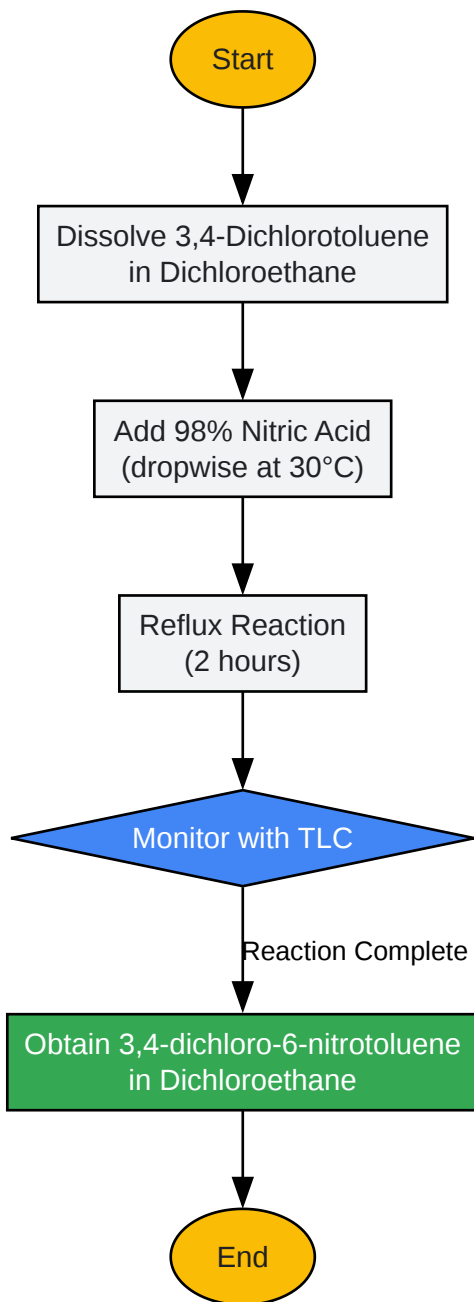
Nitration Reaction

3,4-Dichlorotoluene can undergo nitration to produce dichlorotoluene nitrate intermediates, which are valuable in further synthesis.

Experimental Protocol: Nitration of **3,4-Dichlorotoluene**

- Dissolve 32.2g (0.2mol) of **3,4-Dichlorotoluene** in 100g of dichloroethane in a three-necked flask.[\[13\]](#)
- Slowly add 13.9g (0.22mol) of 98% nitric acid dropwise at a controlled temperature (e.g., 30°C), ensuring the reaction temperature does not exceed 35°C.[\[13\]](#)
- After the addition is complete, conduct a reflux reaction for approximately 2.0 hours.[\[13\]](#)
- Monitor the reaction's progress using Thin Layer Chromatography (TLC).[\[13\]](#)
- Upon completion, the resulting product is a dichloroethane solution of 3,4-dichloro-6-nitrotoluene.[\[13\]](#)

Experimental Workflow: Nitration of 3,4-Dichlorotoluene



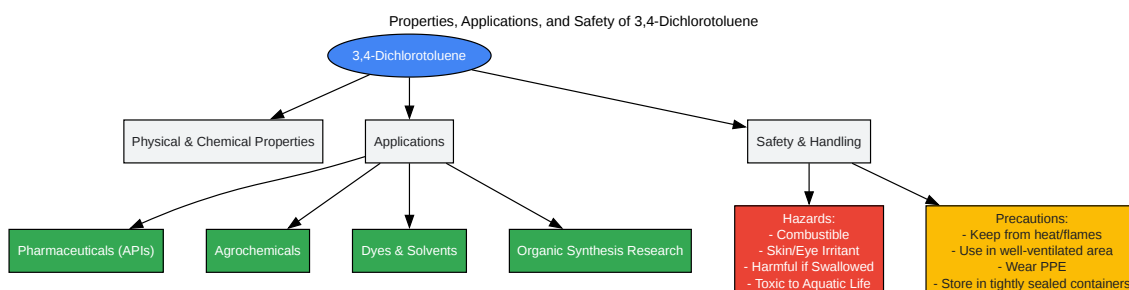
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Workflow for the nitration of **3,4-Dichlorotoluene**.

Applications in Research and Drug Development

3,4-Dichlorotoluene is a versatile intermediate with several key applications:

- **Agrochemicals:** It is extensively used in the production of herbicides, insecticides, and fungicides.[1][14]
- **Pharmaceuticals:** It serves as a crucial intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).[3][14] The high purity grade is particularly essential for pharmaceutical applications to ensure the efficacy and safety of the final drug product.[14]
- **Specialty Chemicals:** It is a precursor for various specialty chemicals, including dyestuffs.[3][14]
- **Solvent:** Due to its ability to dissolve a wide range of substances, it is used as a solvent in industrial processes, such as in the formulation of paints and coatings.[2]
- **Analytical Chemistry:** It is used as a standard reference material in analytical methods for the detection and quantification of pollutants.[2]



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Logical relationships of **3,4-Dichlorotoluene**.

Safety and Handling

3,4-Dichlorotoluene is considered hazardous.[4] It is a combustible liquid, harmful if swallowed, and causes skin and serious eye irritation.[4] It may also cause respiratory irritation.[4]

Safety Precautions:

- Handling: Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke when using this product.[4] Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[4] Use only outdoors or in a well-ventilated area.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[4]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[1][4] Keep containers tightly closed and away from heat, sparks, and flame.[4]
- Environmental Hazards: It is toxic to aquatic life with long-lasting effects, so release into the environment should be avoided.[12]

In case of exposure, follow the first-aid measures outlined in the safety data sheet, such as rinsing eyes cautiously with water, washing skin with soap and water, and moving to fresh air if inhaled.[4] In case of fire, use CO₂, dry chemical, or foam for extinction.[4]

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